

# Spectroscopic Profile of 2-(Benzylthio)pyrimidine-5-carbaldehyde: A Technical Guide

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## Compound of Interest

|                |                                         |
|----------------|-----------------------------------------|
| Compound Name: | 2-(Benzylthio)pyrimidine-5-carbaldehyde |
| CAS No.:       | 915920-15-9                             |
| Cat. No.:      | B1293448                                |

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## Introduction

**2-(Benzylthio)pyrimidine-5-carbaldehyde** is a multifaceted heterocyclic compound of significant interest to the pharmaceutical and agrochemical research sectors. Its molecular architecture, featuring a pyrimidine core functionalized with a benzylthio group and an aldehyde moiety, presents a valuable scaffold for the synthesis of novel bioactive molecules.<sup>[1][2][3][4][5][6]</sup> The strategic placement of these functional groups offers multiple reaction sites for chemical modification, enabling the exploration of diverse chemical spaces in drug discovery and crop protection programs. A thorough understanding of the spectroscopic properties of this molecule is paramount for its unambiguous identification, purity assessment, and the structural elucidation of its derivatives.

This technical guide provides a comprehensive overview of the expected spectroscopic data for **2-(Benzylthio)pyrimidine-5-carbaldehyde**, covering Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). While experimentally

obtained spectra for this specific molecule are not readily available in the public domain, this guide leverages established spectroscopic principles and data from analogous structures to present a detailed and predictive analysis. The methodologies and interpretations provided herein are designed to serve as a robust reference for researchers and professionals engaged in the synthesis and characterization of pyrimidine-based compounds.

## Molecular Structure

The structural framework of **2-(Benzylthio)pyrimidine-5-carbaldehyde** is foundational to the interpretation of its spectroscopic data. The key structural features include a pyrimidine ring, a flexible benzylthio side chain, and a reactive carbaldehyde group.

Caption: Molecular structure of **2-(Benzylthio)pyrimidine-5-carbaldehyde**.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an indispensable tool for the structural elucidation of organic molecules, providing detailed information about the chemical environment of hydrogen ( $^1\text{H}$ ) and carbon ( $^{13}\text{C}$ ) atoms.

### $^1\text{H}$ NMR Spectroscopy

The proton NMR spectrum of **2-(Benzylthio)pyrimidine-5-carbaldehyde** is expected to exhibit distinct signals corresponding to the protons of the pyrimidine ring, the benzyl group, and the aldehyde functionality. The predicted chemical shifts are influenced by the electron-withdrawing nature of the pyrimidine ring and the aldehyde group, as well as the shielding effects of the aromatic benzyl moiety.

Table 1: Predicted  $^1\text{H}$  NMR Spectral Data for **2-(Benzylthio)pyrimidine-5-carbaldehyde**

| Chemical Shift<br>( $\delta$ , ppm) | Multiplicity | Integration | Assignment                                         | Rationale                                                                                                          |
|-------------------------------------|--------------|-------------|----------------------------------------------------|--------------------------------------------------------------------------------------------------------------------|
| ~9.9 - 10.1                         | Singlet      | 1H          | Aldehyde proton<br>(-CHO)                          | The strong deshielding effect of the carbonyl group and the pyrimidine ring results in a downfield chemical shift. |
| ~8.8 - 9.0                          | Singlet      | 2H          | Pyrimidine protons (H4 & H6)                       | These protons are in an electron-deficient aromatic system, leading to significant downfield shifts.               |
| ~7.2 - 7.4                          | Multiplet    | 5H          | Phenyl protons<br>(C <sub>6</sub> H <sub>5</sub> ) | The protons of the benzyl group will appear in the typical aromatic region.                                        |
| ~4.5 - 4.7                          | Singlet      | 2H          | Methylene protons (-S-CH <sub>2</sub> -)           | These protons are adjacent to both a sulfur atom and an aromatic ring, resulting in a downfield shift.             |

Experimental Protocol: <sup>1</sup>H NMR Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of **2-(Benzylthio)pyrimidine-5-carbaldehyde** in 0.5-0.7 mL of a deuterated solvent (e.g., CDCl<sub>3</sub> or DMSO-d<sub>6</sub>).
- Instrumentation: Utilize a 400 MHz or higher field NMR spectrometer.
- Data Acquisition:
  - Acquire the spectrum at room temperature.
  - Set the spectral width to cover the range of 0-12 ppm.
  - Use a sufficient number of scans to achieve an adequate signal-to-noise ratio.
  - Reference the spectrum to the residual solvent peak.

## <sup>13</sup>C NMR Spectroscopy

The <sup>13</sup>C NMR spectrum will provide information on the carbon framework of the molecule. Each unique carbon atom will give a distinct signal, with its chemical shift determined by its hybridization and electronic environment.

Table 2: Predicted <sup>13</sup>C NMR Spectral Data for **2-(Benzylthio)pyrimidine-5-carbaldehyde**

| Chemical Shift ( $\delta$ , ppm) | Assignment                              | Rationale                                                                                      |
|----------------------------------|-----------------------------------------|------------------------------------------------------------------------------------------------|
| ~190 - 195                       | Aldehyde carbon (-CHO)                  | The carbonyl carbon is highly deshielded and appears significantly downfield.                  |
| ~165 - 170                       | C2 of pyrimidine                        | This carbon is attached to two nitrogen atoms and a sulfur atom, leading to a downfield shift. |
| ~158 - 162                       | C4 & C6 of pyrimidine                   | These carbons are part of an electron-deficient aromatic system.                               |
| ~135 - 140                       | C5 of pyrimidine                        | The attachment of the aldehyde group influences the chemical shift of this carbon.             |
| ~127 - 130                       | Phenyl carbons                          | The carbons of the benzyl group will appear in the typical aromatic region.                    |
| ~35 - 40                         | Methylene carbon (-S-CH <sub>2</sub> -) | This aliphatic carbon is shifted downfield due to the adjacent sulfur and phenyl group.        |

#### Experimental Protocol: <sup>13</sup>C NMR Spectroscopy

- Sample Preparation: Use the same sample prepared for <sup>1</sup>H NMR spectroscopy.
- Instrumentation: A 100 MHz or higher <sup>13</sup>C NMR spectrometer is recommended.
- Data Acquisition:
  - Employ a proton-decoupled pulse sequence.
  - A larger number of scans will be required due to the low natural abundance of <sup>13</sup>C.
  - Set the spectral width to 0-200 ppm.

## Infrared (IR) Spectroscopy

IR spectroscopy is a valuable technique for identifying the functional groups present in a molecule. The IR spectrum of **2-(Benzylthio)pyrimidine-5-carbaldehyde** is expected to show characteristic absorption bands for the aldehyde, aromatic rings, and the C-S bond.

Table 3: Predicted IR Absorption Bands for **2-(Benzylthio)pyrimidine-5-carbaldehyde**

| Wavenumber (cm <sup>-1</sup> ) | Intensity     | Assignment            | Functional Group                 |
|--------------------------------|---------------|-----------------------|----------------------------------|
| ~3050 - 3100                   | Medium        | C-H stretch           | Aromatic (Pyrimidine and Phenyl) |
| ~2820 & ~2720                  | Medium        | C-H stretch           | Aldehyde                         |
| ~1690 - 1710                   | Strong        | C=O stretch           | Aldehyde                         |
| ~1550 - 1600                   | Medium-Strong | C=C and C=N stretch   | Aromatic Rings                   |
| ~1450 - 1500                   | Medium        | C=C stretch           | Aromatic Rings                   |
| ~690 - 770                     | Strong        | C-H out-of-plane bend | Monosubstituted Benzene          |
| ~650 - 700                     | Weak-Medium   | C-S stretch           | Thioether                        |

### Experimental Protocol: IR Spectroscopy

- **Sample Preparation:** The sample can be analyzed as a solid using an Attenuated Total Reflectance (ATR) accessory or as a KBr pellet.
- **Instrumentation:** A Fourier-Transform Infrared (FTIR) spectrometer.
- **Data Acquisition:**
  - Scan the sample over the range of 4000-400 cm<sup>-1</sup>.
  - Acquire a background spectrum prior to the sample scan.

## Mass Spectrometry (MS)

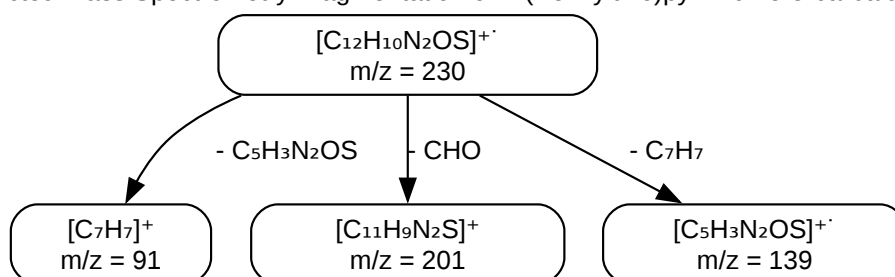
Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its structural confirmation. For **2-(Benzylthio)pyrimidine-5-carbaldehyde** ( $C_{12}H_{10}N_2OS$ ), the expected exact mass is approximately 230.05 g/mol .<sup>[1]</sup>

### Predicted Fragmentation Pattern

Under electron ionization (EI), the molecule is expected to undergo characteristic fragmentation. The molecular ion peak ( $M^+$ ) should be observed at  $m/z$  230. Key fragmentation pathways may include:

- Loss of the benzyl group: Cleavage of the S-CH<sub>2</sub> bond to generate a stable benzyl cation ( $C_7H_7^+$ ) at  $m/z$  91.
- Loss of the aldehyde group: Loss of a CHO radical (29 amu) to give a fragment at  $m/z$  201.
- Formation of a pyrimidinethiol fragment: Cleavage of the benzyl-sulfur bond could lead to a fragment corresponding to 2-mercaptopyrimidine-5-carbaldehyde.

Predicted Mass Spectrometry Fragmentation of 2-(Benzylthio)pyrimidine-5-carbaldehyde



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Caption: Predicted major fragmentation pathways in the mass spectrum.

Experimental Protocol: Mass Spectrometry

- Sample Introduction: The sample can be introduced via direct infusion or coupled with a gas or liquid chromatography system.
- Ionization: Electron Ionization (EI) or Electrospray Ionization (ESI) can be used.
- Mass Analyzer: A quadrupole, time-of-flight (TOF), or ion trap mass analyzer can be employed.
- Data Acquisition: Acquire the mass spectrum over a suitable m/z range (e.g., 50-500).

## Conclusion

This technical guide provides a detailed predictive analysis of the NMR, IR, and MS spectroscopic data for **2-(Benzylthio)pyrimidine-5-carbaldehyde**. While based on established principles and data from analogous compounds, experimental verification is essential for definitive structural confirmation. The protocols and interpretations presented herein offer a solid foundation for researchers working with this and related pyrimidine derivatives, facilitating their synthesis, characterization, and application in the development of new chemical entities.

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